

# An In-depth Technical Guide on 2-methyl-N-phenylaniline

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## Compound of Interest

Compound Name: 2-methyl-N-phenylaniline

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This technical guide provides essential information on **2-methyl-N-phenylaniline**, a significant chemical intermediate in various fields of advanced materials research and organic synthesis. Also known as N-phenyl-o-toluidine, this triarylamine derivative is a key building block for constructing complex organic frameworks<sup>[1]</sup>.

## Core Molecular Data

The fundamental molecular properties of **2-methyl-N-phenylaniline** are summarized below. This data is critical for stoichiometric calculations in synthesis, as well as for analytical characterization.

Property	Value	Source
Molecular Formula	C <sub>13</sub> H <sub>13</sub> N	PubChem <sup>[2]</sup> <sup>[3]</sup> , TCI
Molecular Weight	183.25 g/mol	PubChem <sup>[2]</sup> , Benchchem <sup>[1]</sup> , Sigma-Aldrich <sup>[4]</sup>
CAS Number	1205-39-6	Benchchem <sup>[1]</sup> , TCI

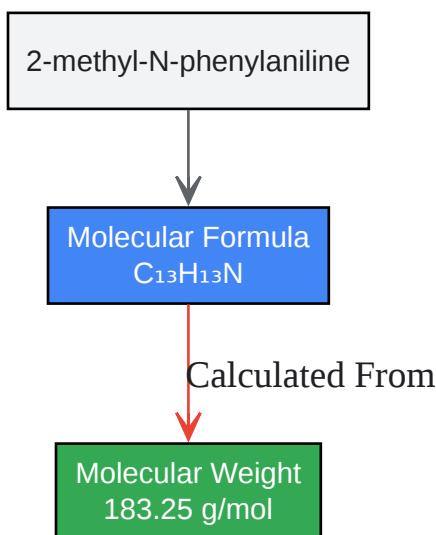
## Applications in Research and Synthesis

**2-methyl-N-phenylaniline** is highly valued in advanced materials research and organic synthesis[1]. Its molecular structure, which features a twisted conformation, imparts important electronic properties[1]. This makes it a versatile precursor for a range of applications, including:

- Organic Light-Emitting Diodes (OLEDs): It serves as a fundamental building block for hole-transporting materials (HTMs) used in OLEDs and other electronic devices[1].
- Functional Dyes and Photostabilizers: The compound is utilized in the development of specialized dyes and photostabilizers[1].
- Complex Organic Frameworks: Researchers use it to create sophisticated ligands for catalysis and to develop novel polymers with specific thermal and optoelectronic characteristics[1].
- Synthetic Chemistry: It is a key starting material for synthesizing more complex triarylamine systems, which are crucial in modern materials science[1]. A common synthetic route to produce this and similar arylamines is the Palladium-catalyzed Buchwald-Hartwig amination[1].

## Logical Relationship of Core Properties

The following diagram illustrates the logical flow from the compound's name to its fundamental chemical properties.



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Caption: Logical relationship of **2-methyl-N-phenylaniline**'s core properties.

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